

Technical Guide: 1-(2-Bromoethyl)adamantane for Research and Development

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Compound of Interest

Compound Name: 1-(2-Bromoethyl)adamantane

Cat. No.: B1332215

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the commercial availability, synthesis, and key properties of **1-(2-bromoethyl)adamantane** (CAS No. 773-37-5), a valuable building block in pharmaceutical and materials science research. Its rigid, lipophilic adamantane core makes it a sought-after intermediate in the development of novel therapeutics and advanced polymers.

Commercial Availability and Suppliers

1-(2-Bromoethyl)adamantane is readily available from a range of chemical suppliers, catering to both research and bulk quantity requirements. Purity levels are typically high, ensuring reproducibility in experimental settings. Below is a summary of representative suppliers and their product specifications. Pricing is generally available upon request.

Supplier	Purity	Product Code/CAS No.	Additional Information
Sigma-Aldrich	95% (from Life Chemicals Inc.)	LIF372153111	Solid form.[1]
97% (from BLD Pharmatech)	BL3H160C1C3C	Solid form, stored at room temperature.[2]	
Clearsynth	High Quality	CS-M-47109	Certificate of Analysis provided.[3]
ChemicalBook	≥98% (from ChemScene)	CS-W001642	Stored at 4°C.[4]
99% (from Career Henan Chemical Co.)	773-37-5		
Finetech Industry Limited	High Quality	FT-0774909	Custom synthesis and bulk quantities available.[5]

Physicochemical Properties

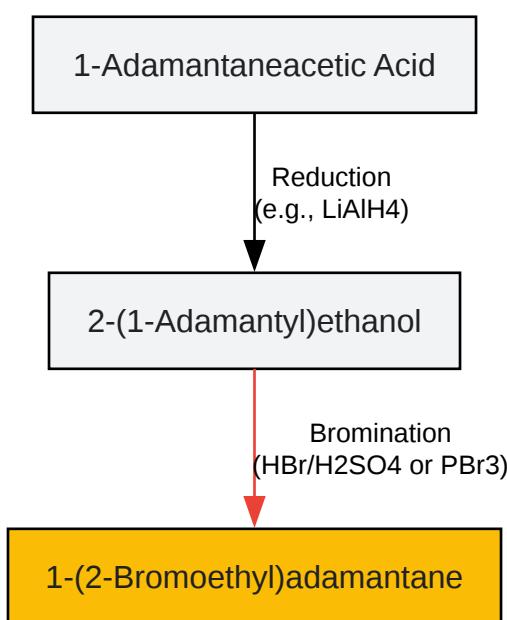
Property	Value
Molecular Formula	C ₁₂ H ₁₉ Br
Molecular Weight	243.18 g/mol
Appearance	White to off-white crystalline powder
Melting Point	68-72°C
Boiling Point	116-126°C at 3 Torr
Solubility	Insoluble in water; Soluble in DMSO, THF, dichloromethane, ether, and chloroform.
Storage	Sealed in a dry environment at room temperature or refrigerated (2-8°C).

Synthesis of 1-(2-Bromoethyl)adamantane

The most direct and commonly cited laboratory-scale synthesis of **1-(2-bromoethyl)adamantane** involves the bromination of 2-(adamant-1-yl)ethanol.

Synthetic Pathway Overview

The synthesis is a two-step process starting from the commercially available 1-adamantaneacetic acid. The first step is the reduction of the carboxylic acid to the corresponding alcohol, 2-(1-adamantyl)ethanol. The second step is the substitution of the hydroxyl group with a bromine atom.



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Caption: Synthesis pathway of **1-(2-Bromoethyl)adamantane**.

Experimental Protocols

Step 1: Synthesis of 2-(1-Adamantyl)ethanol (Precursor)

While various reducing agents can be employed, the following protocol describes a general procedure for the reduction of 1-adamantaneacetic acid.

Materials:

- 1-Adamantaneacetic acid
- Lithium aluminum hydride (LiAlH_4) or other suitable reducing agent
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Sulfuric acid (dilute)
- Sodium sulfate (anhydrous)

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), a solution of 1-adamantaneacetic acid in anhydrous ether or THF is added dropwise to a stirred suspension of lithium aluminum hydride in the same solvent at 0°C (ice bath).
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for several hours until the reaction is complete (monitored by TLC).
- The reaction is carefully quenched by the sequential dropwise addition of water, followed by a 15% sodium hydroxide solution, and then water again, while cooling in an ice bath.
- The resulting precipitate is filtered off and washed with ether.
- The combined organic filtrates are washed with dilute sulfuric acid and then with brine, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield crude 2-(1-adamantyl)ethanol, which can be purified by recrystallization or chromatography.

Step 2: Synthesis of **1-(2-Bromoethyl)adamantane**

The following protocol is based on the bromination of 2-(adamantan-1-yl)ethanol using hydrobromic acid and sulfuric acid.^[3]

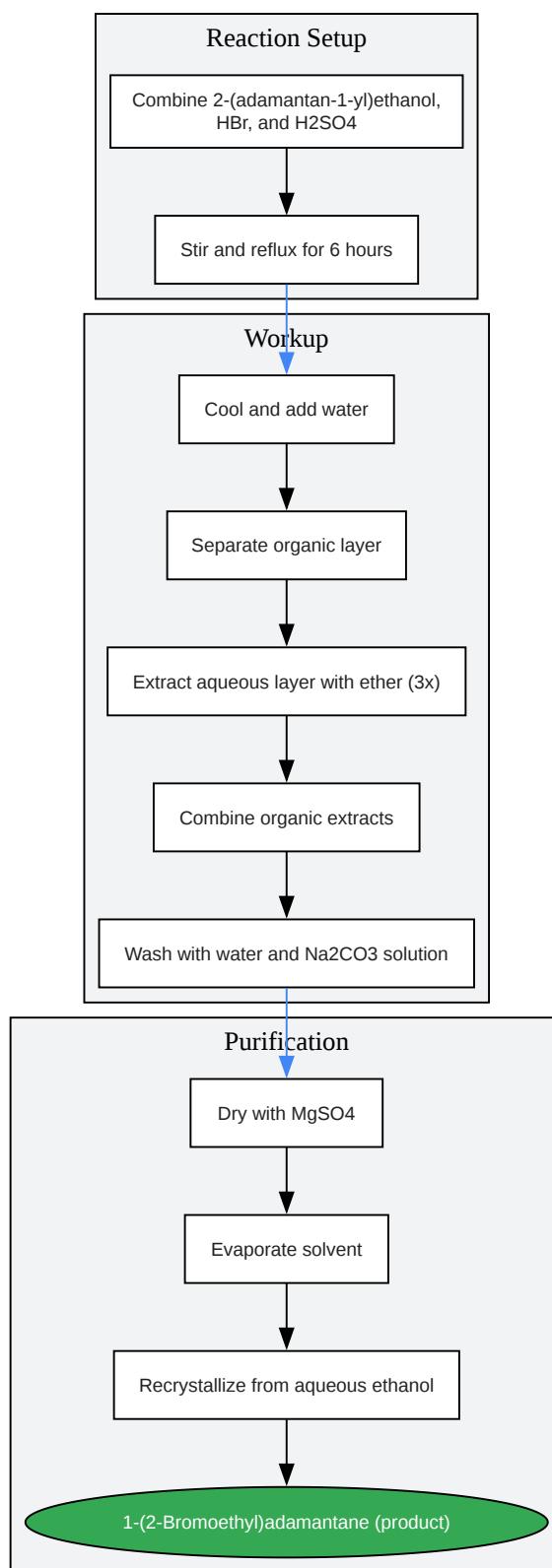
Materials:

- 2-(Adamantan-1-yl)ethanol (0.06 mol, 10.82 g)

- Hydrobromic acid (48%, 26.2 g)
- Concentrated sulfuric acid (10.82 g)
- Diethyl ether
- Sodium carbonate solution (10% w/v)
- Magnesium sulfate (anhydrous)
- Aqueous ethanol for recrystallization

Procedure:

- A mixture of 2-(adamantan-1-yl)ethanol, 48% hydrobromic acid, and concentrated sulfuric acid is stirred and heated under reflux for 6 hours.
- After cooling to room temperature, 60 mL of water is added to the reaction mixture, and it is shaken.
- The organic layer is separated and the aqueous layer is extracted three times with 100 mL portions of diethyl ether.
- The combined organic extracts are washed once with 20 mL of water, followed by one wash with 20 mL of 10% sodium carbonate solution.
- The ether solution is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated under reduced pressure.
- The resulting solid is recrystallized from aqueous ethanol to yield **1-(2-bromoethyl)adamantane** as white plates with a melting point of 71-72°C.[3]

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Caption: Experimental workflow for the synthesis of **1-(2-Bromoethyl)adamantane**.

Applications in Research and Drug Development

1-(2-Bromoethyl)adamantane serves as a crucial intermediate in the synthesis of a variety of biologically active molecules. The adamantane moiety is known to enhance the lipophilicity of compounds, which can improve their pharmacokinetic properties, such as membrane permeability and metabolic stability. It is particularly utilized in the diastereoselective preparation of substituted [(adamantanyl)ethyl]phenylpiperidines, which have shown potential in various therapeutic areas. Furthermore, its unique structural properties are leveraged in materials science for the creation of high-performance polymers.

This guide provides a foundational understanding of **1-(2-bromoethyl)adamantane** for researchers and professionals. For specific applications, further optimization of synthetic protocols and characterization may be necessary. Always consult the relevant Safety Data Sheet (SDS) before handling this or any chemical compound.

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